

Essential Safety and Logistics for Handling 3-Propoxyphenol

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Compound of Interest

Compound Name: 3-Propoxyphenol

Cat. No.: B1365604

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Propoxyphenol**, including detailed operational and disposal plans to foster a secure research environment.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Propoxyphenol** is presented below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₂ O ₂
Molecular Weight	152.19 g/mol
Appearance	Beige solid
Melting Point/Range	55 - 58 °C / 131 - 136.4 °F[1]
Flash Point	> 110 °C / > 230 °F[1]
Storage Temperature	Store at 4°C for saturated phenol[2].

Hazard Identification and Personal Protective Equipment (PPE)

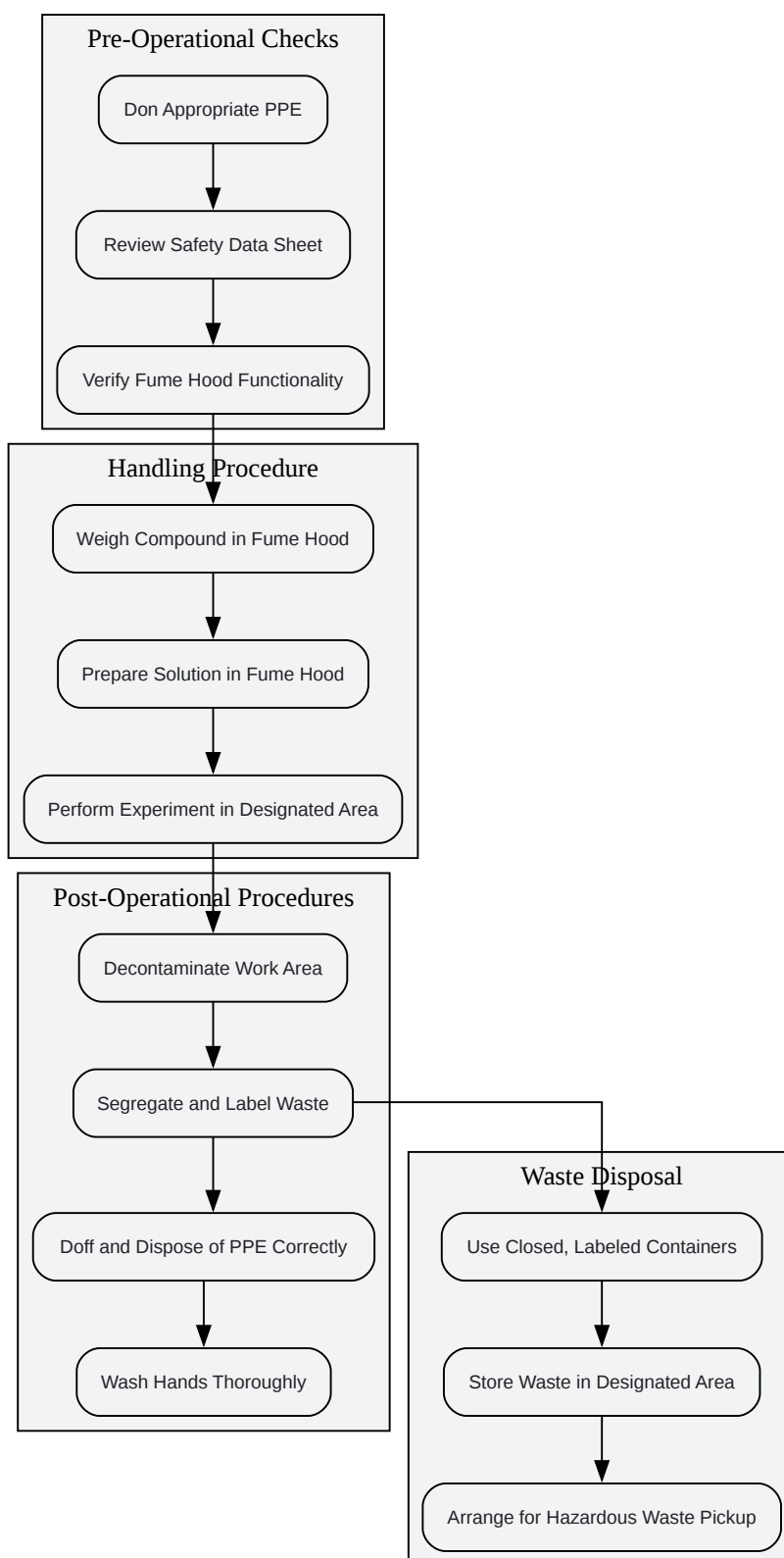
3-Propoxyphenol is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation. It is harmful if swallowed[1]. Therefore, stringent adherence to PPE guidelines is mandatory.

Required Personal Protective Equipment:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[3]. A face shield should be worn over safety glasses if there is a risk of splashing[4].
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use. Disposable nitrile gloves offer short-term protection against a broad range of chemicals[3][4]. Always wash and dry hands after handling.
 - Lab Coat: A Nomex® laboratory coat should be worn and kept buttoned to cover as much skin as possible[4].
 - Clothing: Wear long pants and closed-toe, closed-heel shoes. Avoid clothing made of polyester or acrylic fabrics[4].
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator[3]. Engineering controls like fume hoods should be the primary method of exposure control[4].

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Propoxyphenol** is crucial for safety. The following workflow diagram and procedural steps outline the process from preparation to post-handling cleanup.



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Safe Handling Workflow for **3-Propoxyphenol**

Procedural Steps:

- Pre-Operational Checks:
 - Ensure all required PPE is available and in good condition.
 - Review the Safety Data Sheet (SDS) for **3-Propoxyphenol**.
 - Confirm that the chemical fume hood is functioning correctly.
- Handling:
 - Conduct all manipulations, including weighing and preparing solutions, within a certified chemical fume hood to prevent inhalation exposure[2][5].
 - Use non-sparking tools and prevent fire caused by electrostatic discharge[3].
 - Keep the container tightly closed when not in use[1].
- Storage:
 - Store in a dry, cool, and well-ventilated place[1].
 - Keep the container tightly closed and store locked up.
 - Incompatible with strong oxidizing agents and strong bases[1].

Emergency Procedures: First Aid

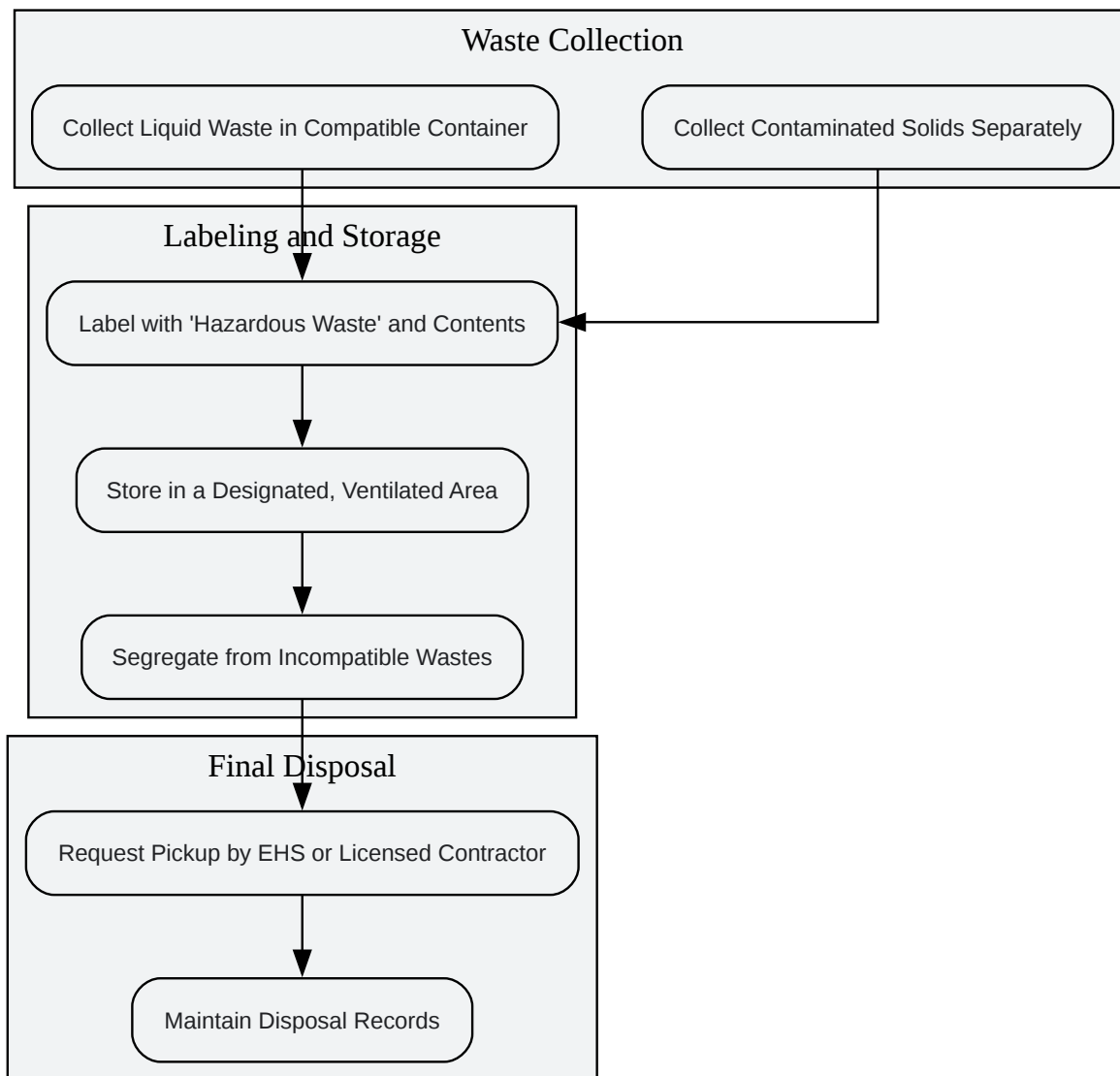
Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation[3].
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor[1][3].
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention[1][3].
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[3].

Disposal Plan

Proper disposal of **3-Propoxyphenol** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:



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Disposal Workflow for **3-Propoxyphenol** Waste

Disposal Steps:

- Collection:
 - Collect all **3-Propoxyphenol** waste, including solutions and contaminated materials, in a designated hazardous waste container[2].

- Do not dispose of this chemical down the drain or in regular trash[1][6].
- Container Requirements:
 - Use containers that are in good condition, compatible with the waste, and can be tightly closed[7].
 - The container must be labeled with the words "HAZARDOUS WASTE" and a clear description of the contents[7].
- Storage of Waste:
 - Store waste containers in a designated, well-ventilated area, away from incompatible materials[6].
 - Keep containers closed at all times except when adding waste[7].
- Final Disposal:
 - Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations[1]. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.

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